

Tolyfluanid Solubility: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Tolyfluanid

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Introduction

Tolyfluanid is a broad-spectrum fungicide belonging to the sulfamide class. Its efficacy and environmental fate are significantly influenced by its solubility in various media. Understanding the solubility of **tolyfluanid** in both aqueous and organic solvents is crucial for developing stable formulations, predicting its environmental transport and bioaccumulation potential, and designing effective analytical methods for its detection. This technical guide provides an in-depth overview of the solubility of **tolyfluanid**, including quantitative data, detailed experimental protocols, and a workflow for its solubility determination.

Data Presentation: Solubility of Tolyfluanid

The solubility of **tolyfluanid** in water and a range of organic solvents has been determined and is summarized in the table below for easy comparison.

Solvent	Temperature (°C)	Solubility	Reference
Water	20	0.9 mg/L	[1][2]
Toluene	20	0.9 g/mL	[3]
Toluene	25	1.06 g/mL	[3]
Toluene	30	1.2 g/mL	[3]
Hexane	20	0.03 g/mL	[3]
Hexane	25	0.05 g/mL	[3]
Hexane	30	0.05 g/mL	[3]
Acetone	Miscible in all proportions	[4]	
Ethanol	Miscible in all proportions	[4]	
Ethyl acetate	Miscible in all proportions	[4]	
Methylene chloride	Miscible in all proportions	[4]	

Experimental Protocols

The determination of a compound's solubility is a fundamental experimental procedure. Standardized methods are employed to ensure accuracy and reproducibility. Below are detailed methodologies for determining the solubility of **tolyfluanid** in water and organic solvents.

Determination of Water Solubility (OECD Guideline 105)

Given the low aqueous solubility of **tolyfluanid** (0.9 mg/L), the Column Elution Method, as described in OECD Guideline 105, is the most appropriate technique.[1][5][6][7]

Principle: A column is packed with an inert carrier material coated with the test substance. Water is then passed through the column at a slow, constant rate. The concentration of the substance in the eluate is monitored over time. When the concentration of several consecutive

fractions is constant, it is considered to be the saturation concentration, i.e., the water solubility.
[\[8\]](#)[\[9\]](#)[\[10\]](#)

Apparatus:

- Thermostatted column with a porous support (e.g., glass frit).
- Inert carrier material (e.g., glass beads, silica gel).
- Constant-flow pump or leveling vessel to deliver water at a controlled rate.
- Fraction collector.
- Analytical instrument for quantification (e.g., High-Performance Liquid Chromatography with UV detection (HPLC-UV) or Gas Chromatography-Mass Spectrometry (GC-MS)).

Procedure:

- Preparation of the Column:
 - An excess of **tolyfluanid** is dissolved in a volatile organic solvent.
 - A known amount of the inert carrier material is coated with the **tolyfluanid** solution.
 - The solvent is evaporated under a gentle stream of nitrogen, leaving a thin layer of **tolyfluanid** on the carrier material.
 - The coated carrier material is packed into the column.
- Elution:
 - Degassed, purified water is passed through the column at a constant, low flow rate. The temperature is maintained at 20 ± 0.5 °C.[\[1\]](#)
 - The eluate is collected in fractions of a defined volume.
- Analysis:

- The concentration of **tolyfluanid** in each fraction is determined using a validated analytical method (e.g., HPLC-UV or GC-MS).
- Determination of Solubility:
 - A graph of concentration versus fraction number (or time) is plotted.
 - The solubility is the mean concentration of at least five consecutive fractions that are in the plateau region of the concentration curve (i.e., where the concentration is constant).

Determination of Solubility in Organic Solvents (Shake-Flask Method)

For determining the solubility of **tolyfluanid** in organic solvents, the Shake-Flask Method is a widely used and reliable technique.[\[2\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Principle: An excess amount of the solid solute is added to a known volume of the solvent in a flask. The mixture is agitated at a constant temperature until equilibrium is reached. The saturated solution is then separated from the undissolved solid, and the concentration of the solute in the clear solution is determined.[\[11\]](#)[\[14\]](#)

Apparatus:

- Erlenmeyer flasks with stoppers.
- Thermostatically controlled shaker or water bath.
- Centrifuge or filtration apparatus (e.g., syringe filters).
- Analytical instrument for quantification (e.g., HPLC-UV, GC-MS).

Procedure:

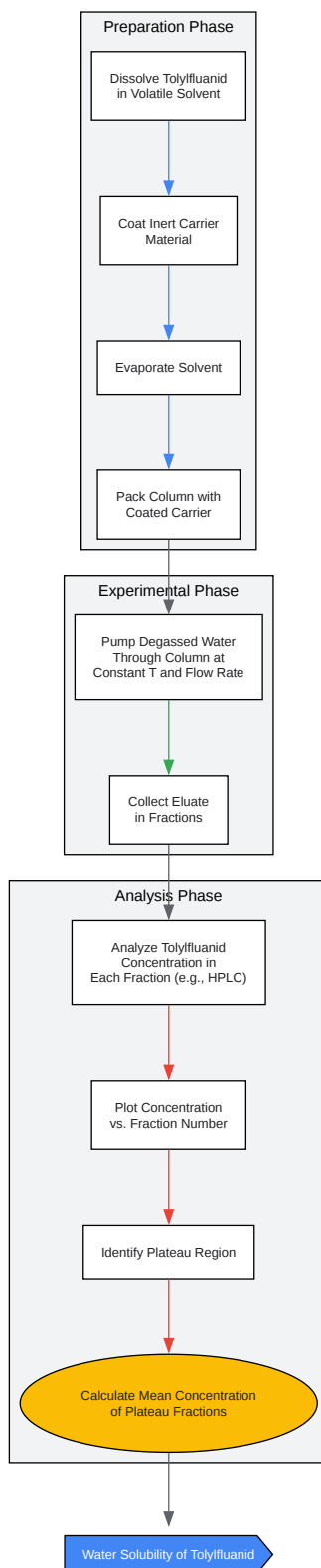
- Sample Preparation:
 - An excess amount of crystalline **tolyfluanid** is added to a flask containing a known volume of the organic solvent. "Excess" means that undissolved solid should be visible after the equilibration period.

- Equilibration:
 - The flask is sealed and placed in a thermostatically controlled shaker or water bath.
 - The mixture is agitated at a constant temperature (e.g., 25 °C) for a sufficient period to reach equilibrium (typically 24 to 48 hours). A preliminary experiment can be conducted to determine the time required to reach equilibrium by taking samples at different time points.
- Phase Separation:
 - After equilibration, the flask is allowed to stand at the test temperature to allow the undissolved solid to settle.
 - An aliquot of the supernatant is carefully withdrawn. To ensure no solid particles are transferred, the aliquot is centrifuged or filtered through a membrane filter compatible with the solvent.
- Analysis:
 - The concentration of **tolyfluanid** in the clear, saturated solution is determined by a suitable and validated analytical method. The solution may need to be diluted with the same solvent to fall within the linear range of the analytical instrument.
- Calculation:
 - The solubility is calculated from the measured concentration, taking into account any dilution factors. The experiment should be repeated at least in triplicate to ensure the reliability of the results.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the water solubility of **tolyfluanid** using the Column Elution Method.

Workflow for Tolyfluanid Water Solubility Determination (Column Elution Method)

[Click to download full resolution via product page](#)Caption: Workflow for determining the water solubility of **tolyfluanid**.

Conclusion

The solubility of **tolyfluanid** is a critical parameter that dictates its behavior in both biological and environmental systems. It exhibits very low solubility in water but is readily soluble in many common organic solvents. The standardized experimental protocols outlined in this guide, such as the OECD 105 column elution method for aqueous solubility and the shake-flask method for organic solvents, are essential for obtaining reliable and reproducible data. This information is indispensable for professionals in research and development for the formulation of effective and safe products containing **tolyfluanid**.

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